

Foreword: Unveiling Molecular Architecture through Intramolecular Forces

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Compound of Interest

Compound Name: *1H-pyrrole-2-carbaldehyde oxime*

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In the intricate world of molecular science, the subtle yet powerful influence of non-covalent interactions governs the shape, stability, and function of chemical entities. Among these, the intramolecular hydrogen bond (IHB) stands out as a critical determinant of molecular conformation and reactivity. This guide offers a deep dive into the intramolecular hydrogen bonding present in pyrrole-2-carbaldehyde oxime, a model heterocyclic system. For researchers, medicinal chemists, and drug development professionals, a granular understanding of such interactions is not merely academic; it is foundational to designing molecules with specific conformational pre-dispositions, a cornerstone of modern rational drug design. This document eschews a conventional template, instead adopting a structure that follows the scientific inquiry itself—from fundamental structure and isomerism to advanced spectroscopic and computational validation.

Part 1: The Structural Landscape: Isomerism and Conformational Dichotomy

Pyrrole-2-carbaldehyde oxime is not a single, rigid entity but exists as a dynamic equilibrium of isomers. The primary source of this diversity is the C=N double bond of the oxime moiety, which gives rise to two geometric isomers: E and Z. Compounding this is the rotational freedom

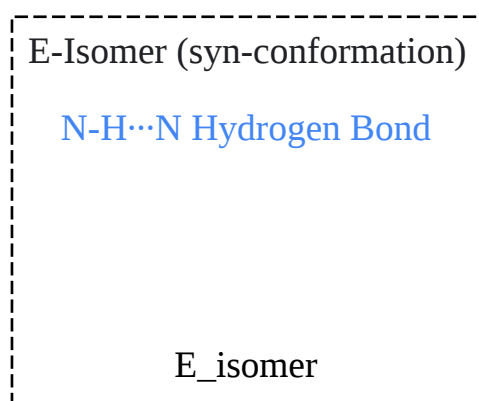
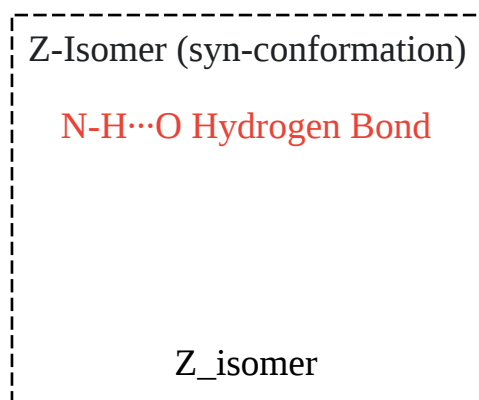
between the pyrrole ring and the carbaldehyde oxime substituent, leading to syn and anti conformers.

Experimental and computational evidence overwhelmingly indicates that both the E and Z isomers preferentially adopt a syn conformation, where the oxime group is oriented toward the pyrrole ring. This preference is a direct consequence of a stabilizing intramolecular hydrogen bond formed between the pyrrole N-H group (the donor) and a lone pair on the oxime functionality (the acceptor).^{[1][2]}

The nature of this crucial hydrogen bond, however, differs significantly between the two isomers:

- E-Isomer: Forms an N-H...N hydrogen bond between the pyrrole proton and the nitrogen atom of the oxime.
- Z-Isomer: Forms an N-H...O hydrogen bond between the pyrrole proton and the oxygen atom of the oxime.^[1]

This fundamental structural difference dictates the relative strengths and electronic characteristics of the hydrogen bonds, which can be probed and verified using the spectroscopic and computational methods detailed below.



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Caption: E and Z isomers of pyrrole-2-carbaldehyde oxime in their preferred syn conformations.

Part 2: Spectroscopic Elucidation of Intramolecular Hydrogen Bonding

Spectroscopy provides the most direct experimental evidence for the presence and nature of hydrogen bonds. By measuring how these interactions perturb the electronic environment of nuclei and the vibrational energies of bonds, we can construct a detailed picture of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Precise Probe

NMR spectroscopy is exceptionally sensitive to the subtle electronic changes induced by hydrogen bonding.[3] For pyrrole-2-carbaldehyde oxime, ^1H and ^{15}N NMR are particularly insightful.[1]

Causality Behind Experimental Choice: The chemical shift of a proton involved in a hydrogen bond is a direct reporter on the bond's strength. The proton becomes deshielded as its electron density is pulled away by the acceptor atom, causing its resonance to shift to a higher frequency (downfield). The one-bond coupling constant between nitrogen and hydrogen, $^1J(\text{N,H})$, also increases in magnitude as the s-character of the N-H bond is enhanced by the interaction.[1]

Key Signatures and Interpretation:

- ^1H NMR Chemical Shift (δH): The pyrrole N-H proton signal is significantly shifted downfield in both isomers compared to a non-hydrogen-bonded pyrrole N-H. This effect is more pronounced in the Z-isomer due to the stronger N-H $\cdots$ O interaction. The high-frequency shift in the E-isomer is approximately 1 ppm.[1]
- $^1J(\text{N,H})$ Coupling Constant: The magnitude of the $^1J(\text{N,H})$ coupling constant increases upon hydrogen bond formation. In the E-isomer, this increase is about 3 Hz.[1] The Z-isomer exhibits an even greater increase, further confirming that the N-H $\cdots$ O bond is stronger than the N-H $\cdots$ N bond.[1]

Parameter	E-Isomer (N-H...N)	Z-Isomer (N-H...O)	Rationale
N-H Proton Shift (δ H)	~11.0 - 11.5 ppm	> 11.5 ppm	Increased deshielding from stronger H-bond. [1]
$\Delta\delta$ H (vs. anti)	~1 ppm	> 1 ppm	The Z-isomer's H-bond is stronger.[1]
$^1J(\text{N,H})$	Increased (~3 Hz)	Further Increased	Bond polarization enhances s-character. [1]
Note: Exact values are solvent-dependent. Data synthesized from literature findings.			

Experimental Protocol: 1D ^1H and 2D ^1H - ^{15}N HSQC NMR Analysis

Objective: To identify the E and Z isomers and quantify the parameters of the intramolecular hydrogen bond.

Methodology:

- Sample Preparation: Dissolve ~5-10 mg of the pyrrole-2-carbaldehyde oxime sample in 0.6 mL of a dry, aprotic NMR solvent (e.g., DMSO- d_6 or CDCl_3) in a 5 mm NMR tube. The choice of DMSO- d_6 is often advantageous as its own residual water peak does not exchange as rapidly with the N-H proton as protic solvents would, preserving the N-H signal.
- Instrument Setup:
 - Use a high-field NMR spectrometer (≥ 400 MHz) equipped with a probe capable of ^{15}N detection.
 - Tune and match the probe for ^1H and ^{15}N frequencies.

- Acquire a standard 1D ^1H spectrum to identify all proton resonances.
- ^1H Spectrum Acquisition:
 - Set the spectral width to cover a range from -1 to 14 ppm.
 - Use a 30° pulse angle and a relaxation delay (d1) of 2 seconds.
 - Acquire at least 16 scans for good signal-to-noise.
 - Identify the broad singlet in the >10 ppm region corresponding to the pyrrole N-H. Note the chemical shifts for the two isomers.
- ^1H - ^{15}N HSQC Acquisition:
 - Use a standard pulse sequence for ^1H - ^{15}N HSQC (e.g., hsqcedetgp).
 - Set the ^1H spectral width as above. Set the ^{15}N spectral width to cover the expected range for pyrrole and oxime nitrogens.
 - Optimize the experiment for an average $^1\text{J}(\text{N},\text{H})$ coupling of ~ 95 Hz.
 - Acquire a sufficient number of scans to achieve good signal-to-noise in the 2D spectrum.
- Data Analysis:
 - Process the 2D spectrum with appropriate window functions.
 - Identify the cross-peaks corresponding to the N-H correlations for both E and Z isomers. This allows for the unambiguous assignment of the ^{15}N chemical shift for each pyrrole nitrogen.
 - The $^1\text{J}(\text{N},\text{H})$ coupling constant can be measured from a high-resolution 1D ^1H spectrum or specialized 2D experiments if needed. Compare the values for the two isomers.

Self-Validation: The consistency between the observed downfield shift of the N-H proton and the increased $^1\text{J}(\text{N},\text{H})$ coupling constant provides a self-validating system. The more downfield-

shifted proton should correlate with the nitrogen having the larger coupling constant, confirming the stronger hydrogen bond.

Fourier-Transform Infrared (FTIR) Spectroscopy: The Vibrational Signature

FTIR spectroscopy detects the vibrational modes of bonds. Hydrogen bonding weakens the N-H covalent bond, which lowers its stretching frequency (a "red shift") and typically broadens the absorption band.^{[4][5]}

Causality Behind Experimental Choice: The position of the $\nu(\text{N-H})$ stretching band is highly sensitive to the bond's environment. In a "free" N-H group, this band appears sharp and at a higher wavenumber. When involved in a hydrogen bond, the bond elongates and weakens, requiring less energy to vibrate, thus shifting the absorption to a lower wavenumber. The strength of the hydrogen bond is directly proportional to the magnitude of this red shift.

Key Signatures and Interpretation:

- **$\nu(\text{N-H})$ Band Position:** A broad absorption band at a lower frequency (e.g., 3200-3400 cm^{-1}) compared to the free N-H stretch ($\sim 3450\text{-}3500\text{ cm}^{-1}$).
- **Isomer Differentiation:** The Z-isomer, with its stronger N-H $\cdots$ O bond, is expected to show a more significant red shift (a lower $\nu(\text{N-H})$ frequency) than the E-isomer.
- **Intra- vs. Intermolecular:** A dilution study is essential. If the hydrogen bond is intramolecular, the relative intensity of the red-shifted band will remain constant upon dilution in a non-polar solvent. If it were intermolecular, the band would decrease in favor of the "free" N-H band as the molecules are separated.^[6]

Experimental Protocol: FTIR Dilution Study

Objective: To confirm the intramolecular nature of the N-H $\cdots$ X hydrogen bond.

- **Stock Solution:** Prepare a concentrated stock solution ($\sim 0.1\text{ M}$) of pyrrole-2-carbaldehyde oxime in a dry, inert solvent (e.g., carbon tetrachloride, CCl_4 , or dichloromethane).

- Serial Dilutions: Prepare a series of dilutions from the stock solution (e.g., 0.05 M, 0.01 M, 0.005 M, 0.001 M).
- Spectrum Acquisition:
 - Use a matched pair of IR cells with a fixed path length (e.g., 1 mm).
 - Acquire a background spectrum of the pure solvent.
 - Acquire the IR spectrum for each dilution, ensuring the absorbance is within the linear range of the detector.
- Data Analysis:
 - Normalize the spectra (e.g., to a C-H stretching band that is unaffected by hydrogen bonding).
 - Observe the N-H stretching region ($\sim 3000\text{-}3600\text{ cm}^{-1}$).
 - Validation: For an intramolecular hydrogen bond, the position and relative area of the broad, hydrogen-bonded N-H peak will not change with concentration. The absence of a new, sharp peak appearing at higher wavenumbers upon dilution confirms the interaction is intramolecular.

Caption: Workflow for spectroscopic validation of intramolecular hydrogen bonding.

Part 3: Computational Chemistry: The Theoretical Foundation

While spectroscopy provides experimental proof, computational modeling offers a powerful lens to understand the underlying energetics and electronic nature of these interactions.

Causality Behind Method Choice: Density Functional Theory (DFT) and Møller-Plesset perturbation theory (MP2) are chosen for their proven ability to accurately model non-covalent interactions like hydrogen bonds at a reasonable computational cost.^[1] Natural Bond Orbital (NBO) analysis is a subsequent step that deconstructs the calculated wave function to provide

a chemically intuitive picture of bonding, including charge transfer and electrostatic contributions.^[1]

Key Insights from Calculations:

- **Energetics:** Calculations confirm that while the anti conformations are sterically less hindered and thus lower in absolute energy, the stabilization energy afforded by the intramolecular hydrogen bond (~3.5 kcal/mol) makes the syn conformer the predominantly observed species in solution.^[1]
- **Geometric Parameters:** Computation provides precise bond lengths and angles for the hydrogen bonds (e.g., N-H distance, H...A distance, N-H...A angle, where A is the acceptor N or O).
- **NBO Analysis:** This method reveals a critical distinction between the isomers.
 - The N-H...N bond in the E-isomer is characterized as a predominantly electrostatic interaction.^[1]
 - The N-H...O bond in the Z-isomer shows a significant charge transfer component from an oxygen lone pair (n) to the antibonding orbital of the N-H bond ($\sigma^*_{\text{N-H}}$).^[1] This orbital interaction signifies a more covalent character and explains the greater strength of this bond.

Parameter	E-Isomer (N-H...N)	Z-Isomer (N-H...O)
H-Bond Energy (calc.)	~3.0 - 4.0 kcal/mol	~4.0 - 5.5 kcal/mol
H...Acceptor Distance	Shorter	Longer (than covalent)
N-H...Acceptor Angle	Approaching 180°	Approaching 180°
NBO Interaction	Electrostatic	Charge Transfer (n → σ^*)

Note: Values are representative and depend on the level of theory and basis set used.

Conclusion: A Synergistic Approach to Molecular Understanding

The study of intramolecular hydrogen bonding in pyrrole-2-carbaldehyde oxime is a prime example of modern chemical analysis, where no single technique tells the whole story. The molecule exists as E and Z isomers, both of which are locked into a syn conformation by a stabilizing intramolecular hydrogen bond.

- NMR spectroscopy confirms the presence of this bond through proton deshielding and increased N-H coupling constants, establishing the greater strength of the Z-isomer's N-H...O bond.
- FTIR spectroscopy provides complementary evidence through the red-shifting of the N-H vibrational frequency and confirms the intramolecular nature of the interaction via dilution studies.
- Computational chemistry underpins these experimental findings, quantifying the bond energies and, through NBO analysis, revealing the fundamental electronic differences between the electrostatic N-H...N interaction and the charge-transfer-mediated N-H...O bond.^[1]

For the drug development professional, this comprehensive understanding is invaluable. The conformational rigidity imposed by this hydrogen bond significantly reduces the molecule's flexibility, pre-organizing it for potential receptor binding. The exposed atoms of the hydrogen bond (the pyrrole N-H and the oxime N/O) also present distinct sites for further intermolecular interactions, directly influencing the molecule's pharmacokinetic and pharmacodynamic profiles. This guide demonstrates that a rigorous, multi-faceted investigation of such fundamental forces is essential for the rational design of next-generation therapeutics.

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